# A Comparative Spectroscopic Analysis of Nitrobiphenyl Positional Isomers

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *(4'-Nitro[1,1'-biphenyl]-4-yl)methanol* |
| *CAS No.:* | *62037-99-4* |
| *Cat. No.:* | *B1315369* |

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A detailed guide for researchers, scientists, and drug development professionals on the spectroscopic differences between 2-nitrobiphenyl, 3-nitrobiphenyl, and 4-nitrobiphenyl. This document provides a comprehensive comparison of their Nuclear Magnetic Resonance (NMR), Infrared (IR), Ultraviolet-Visible (UV-Vis), and Mass Spectrometry (MS) data, supported by detailed experimental protocols.

The positional isomerism of the nitro group on the biphenyl scaffold significantly influences the electronic distribution and steric environment of the molecules. These subtle structural variations give rise to distinct spectroscopic signatures, which can be effectively utilized for their differentiation and characterization. This guide presents a comparative analysis of the spectroscopic properties of 2-nitrobiphenyl, 3-nitrobiphenyl, and 4-nitrobiphenyl, offering a valuable resource for their unambiguous identification.

## Spectroscopic Data Comparison

The following tables summarize the key quantitative data obtained from $^{1}$H NMR, $^{13}$C NMR, IR, UV-Vis, and Mass Spectrometry for the three nitrobiphenyl positional isomers.

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# Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the precise structural arrangement of atoms in a molecule. The chemical shifts (δ) and coupling constants (J) in $^{1}H$ and $^{13}C$ NMR spectra are highly sensitive to the electronic environment of the nuclei, providing a detailed fingerprint for each isomer.

Table 1: $^{1}H$ NMR Spectroscopic Data ($CDCl_3$)

| Isomer | Proton | Chemical Shift (δ, ppm) |
|---|---|---|
| 2-Nitrobiphenyl | Aromatic Protons | 7.25 - 7.90 (m) |
| 3-Nitrobiphenyl | Aromatic Protons | 7.44 - 8.42 (m) |
| 4-Nitrobiphenyl | Aromatic Protons | 7.36 - 8.27 (m) |

Table 2: $^{13}C$ NMR Spectroscopic Data ($CDCl_3$)

| Isomer | Carbon | Chemical Shift (δ, ppm) |
|---|---|---|
| 2-Nitrobiphenyl | Aromatic Carbons | 124.2, 128.3, 128.9, 129.3, 131.9, 132.5, 133.3, 135.2, 145.8, 149.3 |
| 3-Nitrobiphenyl | Aromatic Carbons | 121.7, 122.9, 127.3, 129.1, 129.9, 130.0, 133.5, 139.1, 142.6, 148.7 |
| 4-Nitrobiphenyl | Aromatic Carbons | 124.1, 127.4, 129.1, 129.3, 138.9, 147.0, 147.5 |

Note: The complexity of the overlapping multiplets in the $^{1}H$ NMR spectra makes precise assignment of individual protons challenging without advanced 2D NMR techniques. The provided ranges encompass all aromatic proton signals.

# Infrared (IR) Spectroscopy

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IR spectroscopy probes the vibrational modes of molecules. The position of the nitro group influences the stretching frequencies of the N-O bonds and the out-of-plane bending vibrations of the aromatic C-H bonds, providing diagnostic peaks for each isomer.

Table 3: Key IR Absorption Bands (KBr Pellet)

| Isomer | ν(N-O) asymmetric ($cm^{-1}$) | ν(N-O) symmetric ($cm^{-1}$) | Aromatic C-H out-of-plane bending ($cm^{-1}$) |
|---|---|---|---|
| 2-Nitrobiphenyl | ~1525 | ~1350 | ~750, ~700 |
| 3-Nitrobiphenyl | ~1530 | ~1350 | ~810, ~740, ~690 |
| 4-Nitrobiphenyl | ~1515 | ~1345 | ~850, ~760, ~700 |

## Ultraviolet-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. The position of the nitro group affects the extent of conjugation and the energy of the π → π* and n → π* transitions, resulting in different absorption maxima (λmax).

Table 4: UV-Vis Spectroscopic Data (Methanol)

| Isomer | λmax (nm) |
|---|---|
| 2-Nitrobiphenyl | ~245, ~300 (shoulder) |
| 3-Nitrobiphenyl | ~255 |
| 4-Nitrobiphenyl | ~300 |

## Mass Spectrometry (MS)

Electron Ionization Mass Spectrometry (EI-MS) provides information about the molecular weight and fragmentation pattern of a molecule. While all three isomers have the same molecular weight (199 g/mol ), their fragmentation patterns can differ due to the stability of the resulting fragment ions, influenced by the position of the nitro group.

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Table 5: Key Mass Spectrometry Fragmentation Data (EI-MS)

| Isomer | Molecular Ion ($M^+$, m/z) | Key Fragment Ions (m/z) and Proposed Losses |
|---|---|---|
| 2-Nitrobiphenyl | 199 | 169 ([M-NO]$^+$), 152 ([M-$NO_2$]$^+$), 141, 115 |
| 3-Nitrobiphenyl | 199 | 169 ([M-NO]$^+$), 152 ([M-$NO_2$]$^+$), 141, 115 |
| 4-Nitrobiphenyl | 199 | 169 ([M-NO]$^+$), 152 ([M-$NO_2$]$^+$), 141, 115 |

Note: The primary fragmentation pathways involving the loss of NO and $NO_2$ are common to all three isomers. Subtle differences in the relative abundances of these and other smaller fragments may be observed but are often instrument-dependent.

# Experimental Protocols

Detailed methodologies for the key spectroscopic techniques are provided below to ensure reproducibility of the experimental data.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To acquire high-resolution $^1H$ and $^{13}C$ NMR spectra for the structural elucidation of nitrobiphenyl isomers.

Instrumentation: A 400 MHz (or higher) NMR spectrometer.

Sample Preparation:

- Weigh approximately 5-10 mg of the nitrobiphenyl isomer and dissolve it in approximately 0.6 mL of deuterated chloroform ($CDCl_3$).
- Transfer the solution to a 5 mm NMR tube.
- Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).

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$^{1}$H NMR Acquisition Parameters:

- Pulse Program: Standard single-pulse sequence.
- Number of Scans: 16-64 (depending on sample concentration).
- Spectral Width: -2 to 12 ppm.
- Relaxation Delay: 1-2 seconds.

$^{13}$C NMR Acquisition Parameters:

- Pulse Program: Proton-decoupled single-pulse sequence.
- Number of Scans: 1024 or more (due to the low natural abundance of $^{13}$C).
- Spectral Width: 0 to 200 ppm.
- Relaxation Delay: 2-5 seconds.

Data Processing:

- Apply Fourier transformation to the acquired Free Induction Decay (FID).
- Phase correct the spectrum.
- Calibrate the chemical shift scale using the TMS signal at 0 ppm.
- Integrate the signals in the $^{1}$H NMR spectrum.
- Analyze the chemical shifts, coupling patterns, and integration to assign the signals to the respective protons and carbons.

## Fourier-Transform Infrared (FT-IR) Spectroscopy

Objective: To obtain the infrared spectrum of the nitrobiphenyl isomers to identify characteristic functional group vibrations.

Instrumentation: A Fourier-Transform Infrared (FT-IR) spectrometer.

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Sample Preparation (KBr Pellet Method):

- Grind a small amount (1-2 mg) of the solid nitrobiphenyl isomer with approximately 100-200 mg of dry potassium bromide (KBr) powder using an agate mortar and pestle until a fine, homogeneous powder is obtained.[1]
- Place the mixture into a pellet-forming die.
- Apply pressure using a hydraulic press to form a transparent or translucent pellet.[1]

Data Acquisition:

- Acquire a background spectrum of the empty sample compartment.
- Place the KBr pellet in the sample holder of the FT-IR spectrometer.
- Acquire the sample spectrum over the range of 4000-400 $cm^{-1}$.
- Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.

Data Processing:

- The instrument software automatically ratios the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
- Identify and label the wavenumbers of the significant absorption bands.

## Ultraviolet-Visible (UV-Vis) Spectroscopy

Objective: To measure the UV-Vis absorption spectrum of the nitrobiphenyl isomers and determine their maximum absorption wavelengths (λmax).

Instrumentation: A dual-beam UV-Vis spectrophotometer.

Sample Preparation:

- Prepare a stock solution of the nitrobiphenyl isomer in methanol at a concentration of approximately 1 mg/mL.

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- From the stock solution, prepare a dilute solution (e.g., 0.01 mg/mL) in methanol. The final concentration should be adjusted to yield an absorbance reading between 0.2 and 1.0 at the λmax.

Data Acquisition:

- Use two matched quartz cuvettes. Fill one cuvette with methanol (the blank) and the other with the sample solution.
- Place the cuvettes in the respective sample and reference holders of the spectrophotometer.
- Record the absorption spectrum over a wavelength range of 200-400 nm.[2]

Data Processing:

- The instrument software will automatically subtract the absorbance of the blank from the sample absorbance.
- Identify the wavelength(s) of maximum absorbance (λmax).

## Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the nitrobiphenyl isomers.

Instrumentation: A mass spectrometer equipped with an Electron Ionization (EI) source, coupled to a Gas Chromatograph (GC) for sample introduction.

Sample Preparation:

- Prepare a dilute solution of the nitrobiphenyl isomer (approximately 100 µg/mL) in a volatile organic solvent such as dichloromethane or methanol.

GC-MS Parameters:

- Injection Volume: 1 µL.
- Injector Temperature: 250 °C.

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- GC Column: A non-polar capillary column (e.g., DB-5ms).
- Oven Temperature Program: Start at a suitable initial temperature (e.g., 100 °C), hold for 1-2 minutes, then ramp at a rate of 10-20 °C/min to a final temperature of 280 °C.
- Carrier Gas: Helium at a constant flow rate.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Analyzer: Scan a mass-to-charge (m/z) range of 40-300 amu.

Data Processing:

- Identify the peak corresponding to the nitrobiphenyl isomer in the total ion chromatogram (TIC).
- Extract the mass spectrum for that peak.
- Identify the molecular ion peak ($M^+$) and the major fragment ions.
- Propose fragmentation pathways based on the observed mass losses.

## Visualization of Analytical Workflow

The following diagrams illustrate the logical workflow for the spectroscopic analysis and differentiation of nitrobiphenyl positional isomers.

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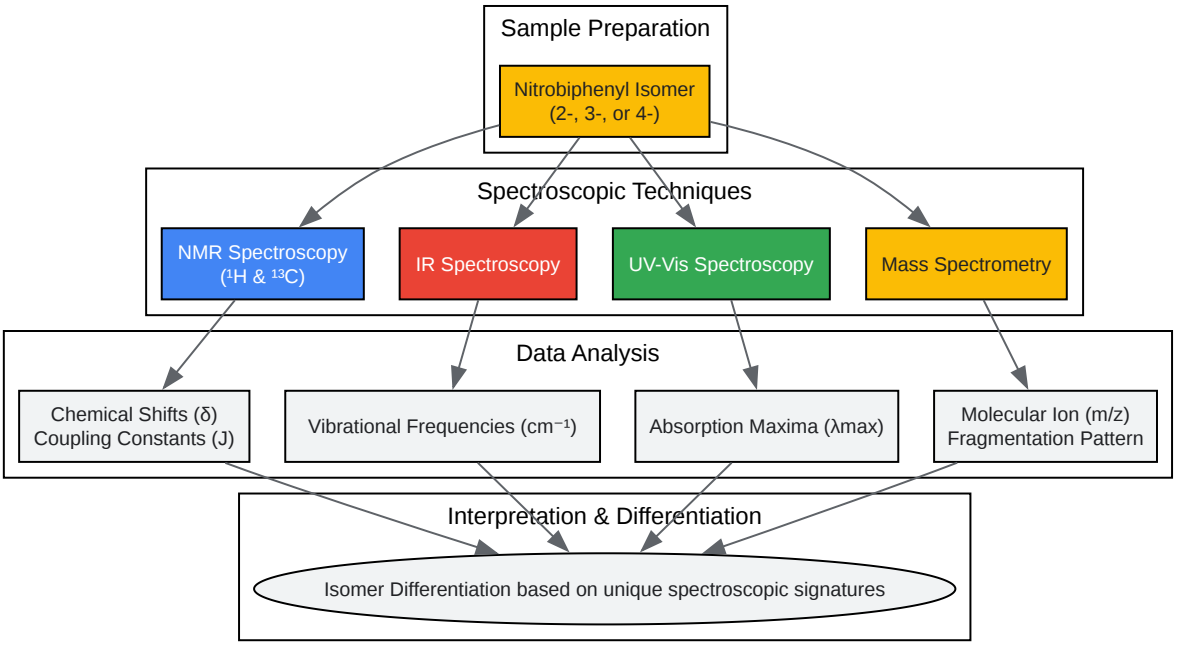


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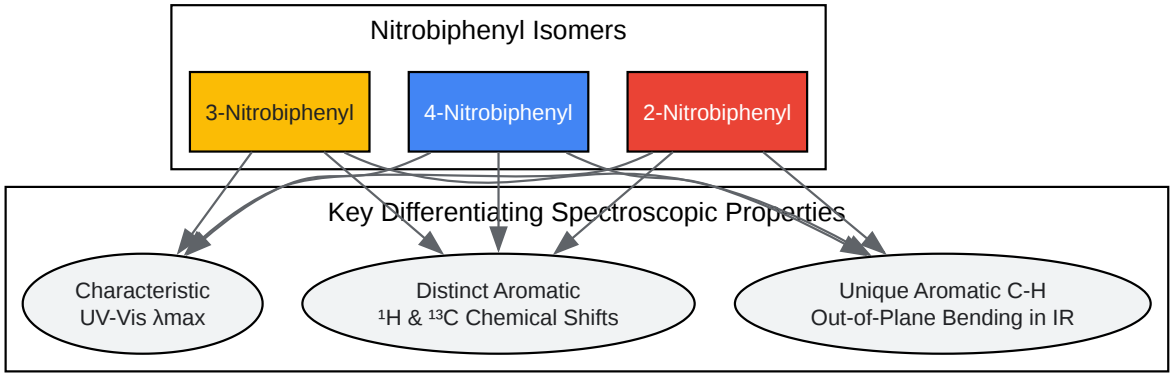
Caption: Workflow for Spectroscopic Analysis of Nitrobiphenyl Isomers.

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Caption: Key Spectroscopic Differentiators for Nitrobiphenyl Isomers.

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